

# Application Note: Preparation of HLI373 in PBS for Cellular Assays

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Compound of Interest		
Compound Name:	HLI373	
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## Introduction

**HLI373** is a potent and water-soluble inhibitor of the Hdm2 E3 ubiquitin ligase. By inhibiting Hdm2, **HLI373** prevents the ubiquitination and subsequent proteasomal degradation of the tumor suppressor protein p53. This leads to the accumulation of p53 in cancer cells expressing wild-type p53, triggering p53-dependent transcriptional activation and inducing apoptosis. A significant advantage of **HLI373** over its predecessors, the HLI98s, is its high solubility in aqueous solutions, making it more amenable for both in vitro and potential in vivo applications. This document provides a detailed protocol for the dissolution of **HLI373** in Phosphate-Buffered Saline (PBS) for use in cell-based experiments.

## **Physicochemical Properties of HLI373**

A summary of the key physicochemical properties of **HLI373** is provided in the table below for easy reference. Researchers should always refer to the certificate of analysis provided by the supplier for batch-specific information.



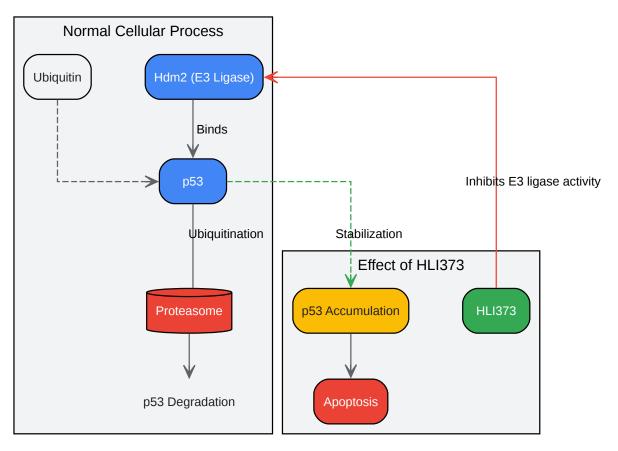
Property	Value	Source
Chemical Name	5-[[3- (Dimethylamino)propyl]amino]- 3,10-dimethyl-pyrimido[4,5- b]quinoline-2,4(3H,10H)-dione	
Molecular Formula	C18H23N5O2 (free base), C18H23N5O2·2HCl (dihydrochloride salt)	
Molecular Weight	341.42 g/mol (free base), 414.33 g/mol (dihydrochloride salt)	
Appearance	Solid powder	
Solubility	Soluble in water (up to 100 mM or 200 mM), PBS, and DMSO.	
Purity	Typically >98%	_
Storage (Solid)	Dry, dark, and at 0-4°C for short term or -20°C for long term.	
Storage (Stock Solution)	0-4°C for short term (days to weeks) or -20°C for long term (months). Avoid repeated freeze-thaw cycles.	

# **HLI373** Signaling Pathway

**HLI373** exerts its anti-cancer effects by modulating the p53 signaling pathway. The diagram below illustrates the mechanism of action.

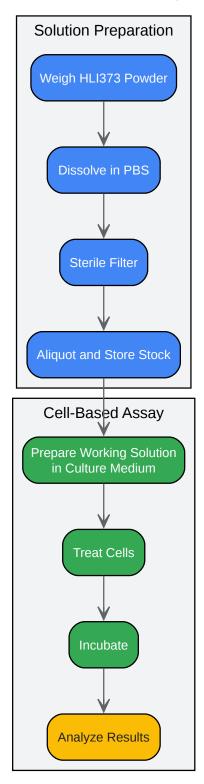


#### HLI373 Mechanism of Action





### Experimental Workflow for HLI373 Preparation and Use



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